

Standard Workflows for Structure Elucidation

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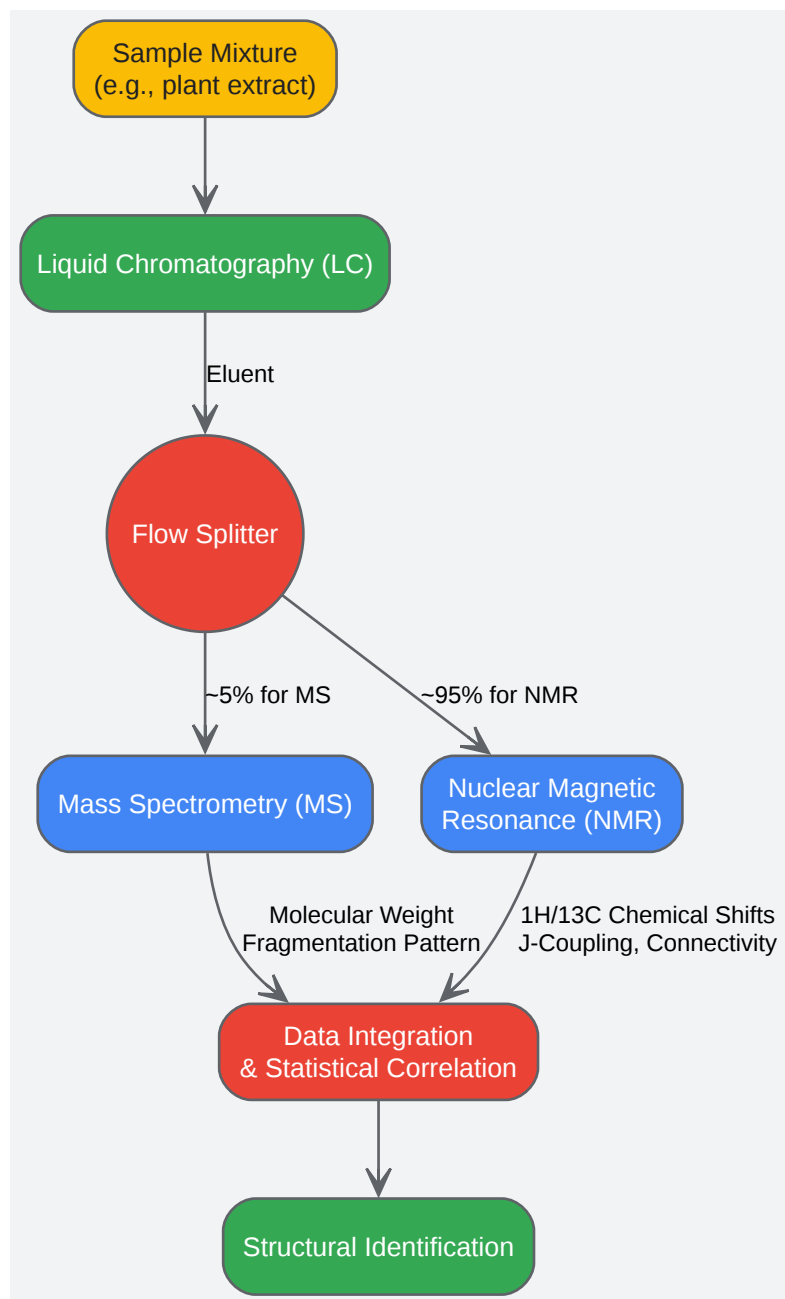
Compound Focus: Gentioflavine

CAS No.: 18058-50-9

Cat. No.: S601159

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The following diagram illustrates the typical integrated workflow for elucidating the structure of a natural product like **gentioflavine**, combining the strengths of LC-MS and NMR spectroscopy.



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Integrated LC-MS/NMR workflow for compound identification.

Experimental Protocol Overview

While the exact protocols for **gentioflavine** are unavailable, the table below outlines the standard experiments you would need to perform for complete structural characterization, based on current

metabolomics practices [1] [2].

| Technique | Key Experiments & Purpose | Critical Outputs for Structure Elucidation |
|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------|--------------------------------------------|
| Mass Spectrometry (MS) • High-Resolution MS (HRMS) : Determines exact molecular mass and formula. • Tandem MS (MS/MS) : Reveals fragment ions for structural pieces. Molecular formula; Fragment ion patterns suggesting key substructures. Nuclear Magnetic Resonance (NMR) • ¹H NMR : Identifies proton environments and count. • ¹³C NMR : Identifies all carbon atom types. • 2D Experiments (HSQC, HMBC, COSY) : Maps atom-to-atom connectivity. Proton chemical shifts, J-couplings; Carbon chemical shifts; Proton-proton and carbon-proton connectivity maps. | | |

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References

1. Fully Integrated Analysis of Metabolites, Impurities, and Degradants... [spectroscopyonline.com]
2. Recent Advances in Targeted and Untargeted Metabolomics by NMR ... [pmc.ncbi.nlm.nih.gov]

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